

The Discovery and Biological Evaluation of Angeloylgomisin O from Schisandra chinensis

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Compound of Interest

Compound Name: Angeloylgomisin O

Cat. No.: B593424

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction: Schisandra chinensis, a woody vine native to Northern China and the Russian Far East, has a long history of use in traditional medicine. Its fruit, known as "five-flavor berry," is rich in a variety of bioactive compounds, primarily lignans. Among these, **Angeloylgomisin O**, a dibenzocyclooctadiene lignan, has garnered scientific interest. This technical guide provides a comprehensive overview of the discovery, isolation, structural elucidation, and biological activities of **Angeloylgomisin O**, with a focus on presenting detailed experimental protocols and quantitative data for researchers in the field of natural product chemistry and drug discovery.

Discovery and Structural Elucidation

Angeloylgomisin O was first isolated from the fruits of Schisandra chinensis BAILL. by Ikeya and colleagues in 1982.^[1] The researchers identified it as a new dibenzocyclooctadiene lignan and elucidated its absolute structure through chemical and spectral studies.^[1]

Physicochemical Properties of Angeloylgomisin O

Property	Value	Reference
Molecular Formula	C28H34O8	--INVALID-LINK--
Molecular Weight	498.57 g/mol	--INVALID-LINK--
CAS Number	83864-69-1	--INVALID-LINK--
Appearance	Not specified in available literature	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	--INVALID-LINK--

Experimental Protocols

While the full, detailed experimental protocol from the original 1982 discovery paper by Ikeya et al. is not readily available in publicly accessible literature, this section outlines a representative methodology for the isolation, purification, and structural elucidation of **Angeloylgomisin O** from *Schisandra chinensis* based on established techniques for this class of compounds.

Isolation and Purification

The isolation of **Angeloylgomisin O** from the fruits of *Schisandra chinensis* typically involves solvent extraction followed by chromatographic separation.

2.1.1. Extraction

- **Plant Material Preparation:** Dried and crushed fruits of *Schisandra chinensis* are used as the starting material.
- **Solvent Extraction:** The powdered fruit material is subjected to extraction with a non-polar solvent such as n-hexane. This is effective for extracting lignans while minimizing the co-extraction of more polar compounds. The extraction can be performed at room temperature with stirring or under reflux for several hours.
- **Concentration:** The resulting n-hexane extract is filtered and concentrated under reduced pressure using a rotary evaporator to yield a crude extract.

2.1.2. Chromatographic Separation

A multi-step chromatographic approach is generally required to isolate **Angeloylgomisin O** to a high degree of purity.

- Silica Gel Column Chromatography:
 - The crude n-hexane extract is adsorbed onto a small amount of silica gel and applied to the top of a silica gel column.
 - The column is then eluted with a gradient of solvents, typically starting with a non-polar solvent like hexane and gradually increasing the polarity by adding ethyl acetate.
 - Fractions are collected and monitored by thin-layer chromatography (TLC) to identify those containing lignans. Fractions with similar TLC profiles are pooled.
- High-Performance Liquid Chromatography (HPLC):
 - The enriched fractions from the silica gel column are further purified by preparative HPLC.
 - A reversed-phase C18 column is commonly used with a mobile phase consisting of a mixture of methanol and water or acetonitrile and water.
 - The elution is monitored by a UV detector, and the peak corresponding to **Angeloylgomisin O** is collected.
 - The purity of the isolated compound is then confirmed by analytical HPLC.

Figure 1. General experimental workflow for the isolation of **Angeloylgomisin O**.

Structural Elucidation

The structure of the isolated **Angeloylgomisin O** is determined using a combination of spectroscopic techniques.

- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine the exact molecular weight and elemental composition of the compound, allowing for the confirmation of its molecular formula (C₂₈H₃₄O₈).

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Provides information about the number of different types of protons in the molecule, their chemical environment, and their connectivity through spin-spin coupling.
 - ^{13}C NMR: Shows the number of different types of carbon atoms in the molecule.
 - 2D NMR (COSY, HMQC, HMBC): These experiments are crucial for establishing the complete connectivity of the molecule by showing correlations between protons and carbons.
- Infrared (IR) Spectroscopy: Used to identify the presence of specific functional groups, such as hydroxyl (-OH) and carbonyl (C=O) groups.
- Ultraviolet (UV) Spectroscopy: Provides information about the presence of chromophores, which is characteristic of the dibenzocyclooctadiene lignan skeleton.

Biological Activities of Angeloylgomisin O

Research on the biological activities of **Angeloylgomisin O** has primarily focused on its cytotoxic effects against various cancer cell lines.

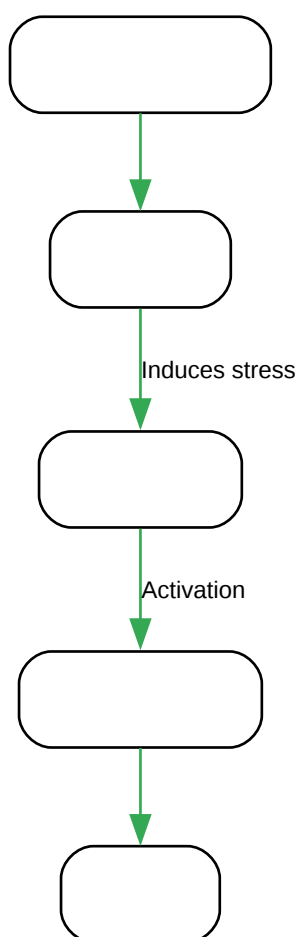
Cytotoxic Activity

A study evaluating the in vitro cytotoxic activities of compounds isolated from Schisandra chinensis extract demonstrated that **Angeloylgomisin O** exhibits strong cytotoxic effects against human leukemia (HL-60) and human cervical carcinoma (HeLa) cell lines, and weak cytotoxicity towards a breast cancer (MCF-7) cell line.

Cell Line	IC50 (μM)	Activity	Reference
HL-60 (Human Leukemia)	8.00	Strong	--INVALID-LINK--
HeLa (Human Cervical Carcinoma)	>10	(Not specified as strong or weak)	--INVALID-LINK--
MCF-7 (Breast Cancer)	>30	Weak	--INVALID-LINK--

3.1.1. Hypothetical Signaling Pathway for Cytotoxicity

Based on the known mechanisms of other cytotoxic natural products, it is plausible that **Angeloylgomisin O** induces apoptosis in cancer cells. A potential signaling pathway could involve the activation of caspases, which are key mediators of apoptosis.



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Figure 2. Hypothetical apoptotic pathway induced by **Angeloylgomisin O**.

Potential Anti-inflammatory and Neuroprotective Activities

While direct studies on the anti-inflammatory and neuroprotective effects of pure **Angeloylgomisin O** are limited, extracts of *Schisandra chinensis* containing this and other lignans have shown such activities. For instance, non-polar extracts have been found to inhibit cyclooxygenase-2 (COX-2) catalysed prostaglandin production, suggesting anti-inflammatory

potential.[2] Furthermore, **Angeloylgomisin O** has been identified as a constituent in a traditional Chinese medicine formula used for Alzheimer's disease, hinting at potential neuroprotective roles.[3] However, further research is required to specifically attribute these activities to **Angeloylgomisin O** and to elucidate the underlying signaling pathways.

Conclusion and Future Directions

Angeloylgomisin O, a dibenzocyclooctadiene lignan from *Schisandra chinensis*, has demonstrated significant cytotoxic activity against specific cancer cell lines. This technical guide has provided an overview of its discovery and a representative methodology for its isolation and structural characterization, along with the available quantitative data on its bioactivity.

Future research should focus on several key areas:

- **Detailed Mechanistic Studies:** Elucidating the precise molecular mechanisms and signaling pathways through which **Angeloylgomisin O** exerts its cytotoxic effects is crucial for its potential development as an anticancer agent.
- **In Vivo Studies:** Evaluating the efficacy and safety of **Angeloylgomisin O** in animal models is a necessary next step to validate its therapeutic potential.
- **Exploration of Other Bioactivities:** Investigating the anti-inflammatory and neuroprotective properties of pure **Angeloylgomisin O** is warranted, given the traditional uses of *Schisandra chinensis* and the preliminary data from extracts.
- **Structure-Activity Relationship (SAR) Studies:** Synthesizing and testing analogues of **Angeloylgomisin O** could lead to the discovery of compounds with improved potency and selectivity.

The information presented herein provides a solid foundation for researchers and drug development professionals interested in the therapeutic potential of **Angeloylgomisin O** and other bioactive lignans from *Schisandra chinensis*.

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